

# Physicochemical properties and stability of 3-Ethoxyacrylonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-Ethoxyacrylonitrile**

Cat. No.: **B1336121**

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties and Stability of **3-Ethoxyacrylonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and stability profile of **3-Ethoxyacrylonitrile** (CAS No: 61310-53-0). The information is compiled from safety data sheets and chemical databases to assist researchers and professionals in its safe handling, application, and storage.

## Chemical Identity and Structure

**3-Ethoxyacrylonitrile**, also known as 3-ethoxyprop-2-enenitrile, is a chemical intermediate with the molecular formula  $C_5H_7NO$ .<sup>[1]</sup> It exists as a mixture of cis and trans isomers.

- IUPAC Name: (2E)-3-ethoxyprop-2-enenitrile<sup>[2]</sup>
- Molecular Formula:  $C_5H_7NO$ <sup>[1][2]</sup>
- Synonyms: beta-Ethoxyacrylonitrile, 3-Ethoxypropenenitrile<sup>[2][3]</sup>

## Physicochemical Properties

**3-Ethoxyacrylonitrile** is a colorless to light orange or yellow clear liquid. A summary of its key quantitative physicochemical properties is presented below.

Table 1: Summary of Physicochemical Data for **3-Ethoxyacrylonitrile**

Property	Value	Source(s)
Molecular Weight	97.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[3]</a>
Boiling Point	90-91 °C at 19-25 hPa (mmHg)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	0.944 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	82 °C (179.6 °F) - closed cup	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.454	
Water Solubility	Data not readily available, presumed slightly soluble	<a href="#">[1]</a> <a href="#">[6]</a>

## Stability and Reactivity

### Chemical Stability

**3-Ethoxyacrylonitrile** is stable under recommended storage conditions.[\[1\]](#)[\[4\]](#) However, it can become unstable at elevated temperatures and pressures.[\[1\]](#)

### Conditions to Avoid

To ensure stability and prevent hazardous reactions, avoid the following:

- Heat, flames, and sparks[\[1\]](#)
- Sources of ignition[\[1\]](#)
- Buildup of electrostatic charge[\[1\]](#)

### Incompatible Materials

The compound is known to be incompatible with:

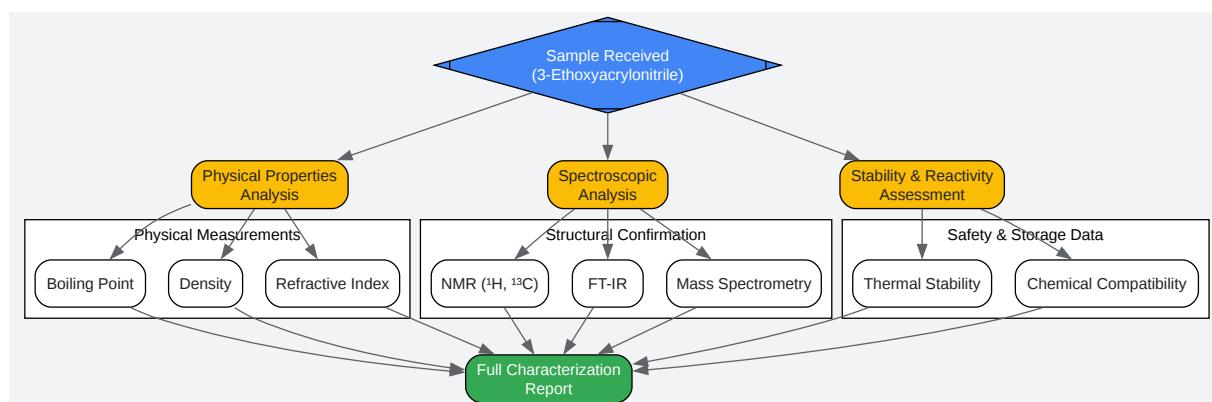
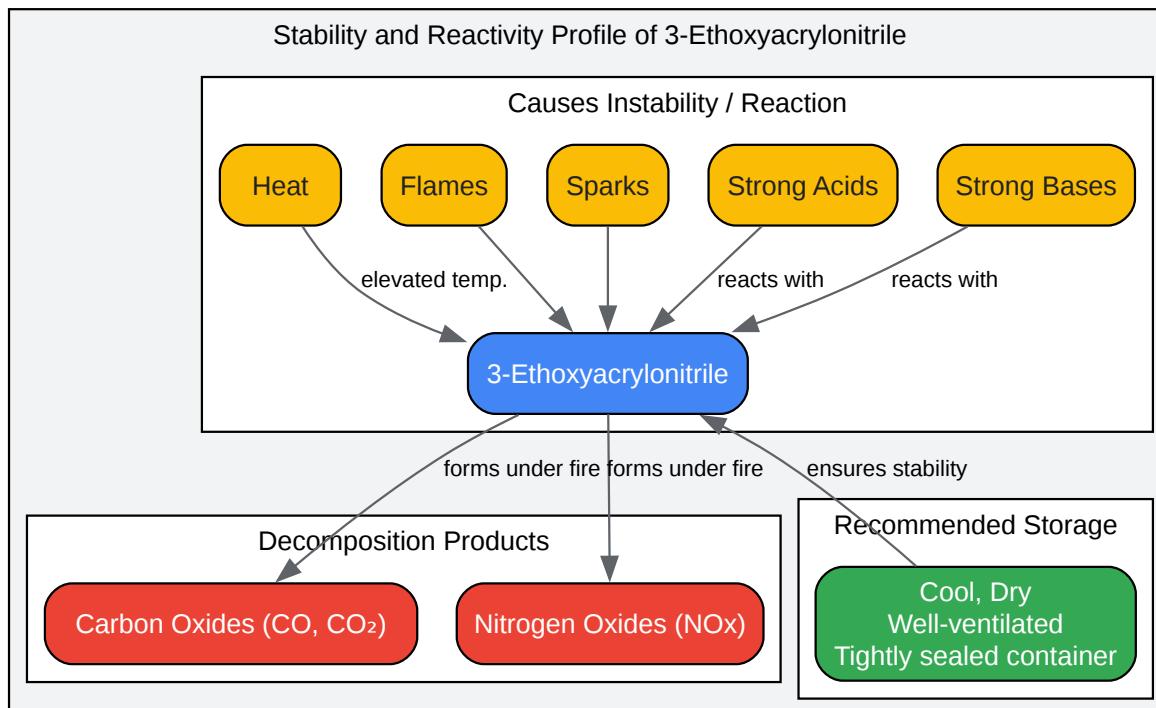
- Strong acids[1]
- Strong bases[1]

## Hazardous Decomposition Products

When involved in a fire, **3-Ethoxyacrylonitrile** can decompose to form hazardous products, including:

- Carbon oxides (CO, CO<sub>2</sub>)[1]
- Nitrogen oxides (NO<sub>x</sub>)[1]

The following diagram illustrates the stability and reactivity profile of **3-Ethoxyacrylonitrile**.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Ethoxyacrylonitrile - Safety Data Sheet [chemicalbook.com]
- 2. 3-Ethoxyacrylonitrile | C5H7NO | CID 5324714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 3-Ethoxyacrylonitrile, CAS No. 61310-53-0 - iChemical [ichemical.com]
- 6. Acrylonitrile, 3-Ethoxy- Supplier & Manufacturer in China | Chemical Properties, Applications, Safety Data [nj-finechem.com]
- To cite this document: BenchChem. [Physicochemical properties and stability of 3-Ethoxyacrylonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336121#physicochemical-properties-and-stability-of-3-ethoxyacrylonitrile]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)